

Technical Profile: 2,4-Dimethyl-3,6-dimethoxybenzaldehyde[1]

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Compound of Interest

Compound Name: 2,4-Dimethyl-3,6-dimethoxybenzaldehyde

Cat. No.: B8468426

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Executive Summary

2,4-Dimethyl-3,6-dimethoxybenzaldehyde (also known as 3,6-dimethoxy-2,4-dimethylbenzaldehyde) is a specialized tetrasubstituted aromatic aldehyde derived from the lichen metabolite

-orcinol (2,5-dimethylresorcinol). Unlike its more common isomer (2,5-dimethoxy-3,6-dimethylbenzaldehyde, a precursor to

-quinones), this compound serves as a critical intermediate for synthesizing specific

-substituted aromatic scaffolds found in natural products like rhizocarpic acid analogs and complex isoquinoline alkaloids. Its electron-rich core makes it highly reactive toward electrophilic aromatic substitution and condensation reactions, positioning it as a valuable building block in medicinal chemistry for developing antitumor quinone derivatives.

Part 1: Chemical Identity & Structural Analysis[2]

This compound features a fully substituted benzene ring pattern that dictates its steric and electronic behavior. The presence of two electron-donating methoxy groups at positions 3 and

6, combined with methyl groups at 2 and 4, creates a highly electron-rich system susceptible to oxidation.

Property	Detail
IUPAC Name	3,6-Dimethoxy-2,4-dimethylbenzaldehyde
Common Synonyms	-Orcinol aldehyde dimethyl ether; 2,4-Dimethyl-3,6-dimethoxybenzaldehyde
Molecular Formula	C
	H
	O
Molecular Weight	194.23 g/mol
CAS Number	Not widely listed as a commodity chemical; typically synthesized in situ.
Physical State	Solid (Crystalline needles expected)
Solubility	Soluble in CH
	Cl
	, EtOAc, CHCl
	; Insoluble in water.

Structural Insights[3]

- **Steric Crowding:** The aldehyde group at C1 is flanked by a methyl group at C2 and a methoxy group at C6. This "ortho-disubstitution" creates significant steric hindrance, often requiring forcing conditions for condensation reactions (e.g., Knoevenagel or Wittig).
- **Electronic Effects:** The methoxy groups at C3 and C6 are strong -donors, significantly increasing the electron density of the ring. This makes the aldehyde carbonyl less electrophilic than unsubstituted benzaldehyde but highly prone to oxidation to

the corresponding quinone or carboxylic acid.

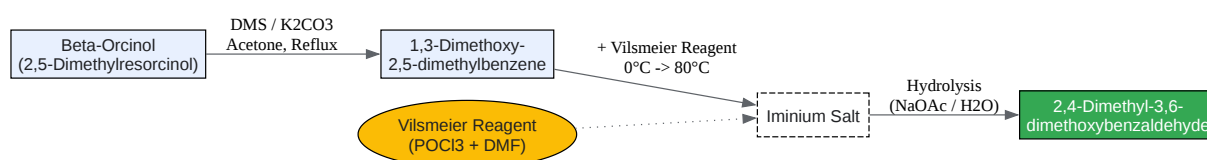
Part 2: Synthetic Pathways (The Core)

The synthesis of **2,4-dimethyl-3,6-dimethoxybenzaldehyde** is most reliably achieved through the Vilsmeier-Haack formylation of the fully methylated

-orcinol derivative.

Synthesis Workflow

- Precursor Preparation: Methylation of -orcinol (2,5-dimethylresorcinol) to obtain 1,3-dimethoxy-2,5-dimethylbenzene (-orcinol dimethyl ether).
- Formylation: Electrophilic attack by the Vilsmeier reagent (chloroiminium ion) at the activated C4/C6 position.



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Figure 1: Synthetic route from Beta-Orcinol to the target aldehyde via Vilsmeier-Haack formylation.

Detailed Protocol: Vilsmeier-Haack Formylation

Objective: Synthesize **2,4-dimethyl-3,6-dimethoxybenzaldehyde** from 1,3-dimethoxy-2,5-dimethylbenzene.

Reagents:

- 1,3-Dimethoxy-2,5-dimethylbenzene (1.0 eq)
- Phosphorus Oxychloride (POCl₃), 1.2 eq)
- N,N-Dimethylformamide (DMF, 1.5 eq + solvent volume)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Procedure:

- **Reagent Formation:** In a flame-dried round-bottom flask under inert atmosphere (N₂), cool anhydrous DMF (5-10 mL/g substrate) to 0°C. Add POCl₃ dropwise over 15 minutes. A white/yellow precipitate (Vilsmeier salt) may form.^[1] Stir for 30 minutes at 0°C.
- **Substrate Addition:** Dissolve 1,3-dimethoxy-2,5-dimethylbenzene in a minimal amount of DMF or DCM. Add this solution dropwise to the Vilsmeier reagent at 0°C.
- **Reaction:** Allow the mixture to warm to room temperature, then heat to 60-80°C for 2-4 hours. Monitor by TLC (the aldehyde is less polar than the starting material but more polar than the hydrocarbon).
- **Hydrolysis:** Cool the reaction mixture to 0°C. Pour slowly into crushed ice containing sodium acetate (NaOAc) to buffer the pH to ~5-6. Stir vigorously for 1 hour to hydrolyze the iminium intermediate.
- **Workup:** Extract the aqueous mixture with DCM (3x). Wash the combined organic layers with sat.^[1]^[2] NaHCO₃, water, and brine. Dry over anhydrous Na₂SO₄ and concentrate in vacuo.

- Purification: Recrystallize from ethanol/water or purify via flash column chromatography (Hexanes:EtOAc 9:1 to 4:1).

Critical Note: The electron-rich nature of the ring ensures high regioselectivity. The formyl group will install para to a methoxy group (and ortho to the other methoxy group) due to the synergistic directing effects.

Part 3: Reactivity Profile

The chemical behavior of **2,4-dimethyl-3,6-dimethoxybenzaldehyde** is dominated by the interplay between the oxidizable aromatic core and the sterically hindered aldehyde.

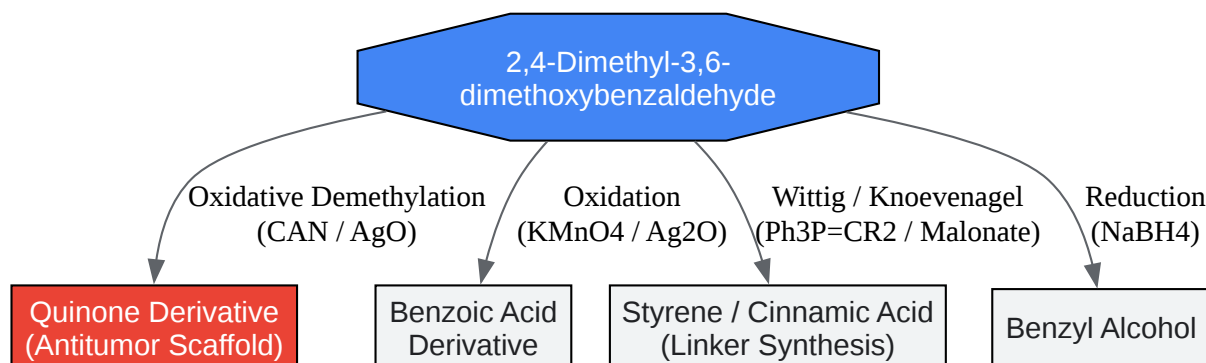
Oxidation to Quinones

The most significant application of this compound is its conversion to quinones. Treatment with mild oxidants like Cerium(IV) Ammonium Nitrate (CAN) or Silver(II) Oxide (AgO) can effect oxidative demethylation, converting the 1,4-dimethoxy motif into a 1,4-benzoquinone. This transformation is pivotal in synthesizing saframycin-type antitumor antibiotics.

Condensation Reactions

Despite steric hindrance, the aldehyde undergoes:

- Wittig Reaction: With phosphonium ylides to form styrenes.
- Henry Reaction: With nitromethane to form nitrostyrenes (precursors to phenethylamines).
- Knoevenagel Condensation: With malonic acid/esters to form cinnamic acids.



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Figure 2: Reactivity network demonstrating the versatility of the aldehyde in divergent synthesis.

Part 4: Analytical Characterization

Validating the structure requires careful interpretation of NMR data, particularly distinguishing between the isomeric methyl and methoxy signals.

Predicted ¹H NMR Data (CDCl₃, 400 MHz)

Proton Environment	Chemical Shift ()	Multiplicity	Integration	Assignment
-CHO	10.3 - 10.5	Singlet	1H	Aldehyde proton (deshielded)
Ar-H	6.4 - 6.6	Singlet	1H	Ring proton at C5
-OCH	3.7 - 3.9	Two Singlets	6H	Methoxy groups (C3, C6)
-CH	2.1 - 2.5	Two Singlets	6H	Methyl groups (C2, C4)

Interpretation Key:

- The presence of two distinct methoxy singlets and two distinct methyl singlets confirms the lack of symmetry in the molecule (unlike the precursor).
- The aromatic proton appears as a sharp singlet, confirming the pentasubstituted pattern.

Part 5: Safety & Handling

- Hazards: Like most benzaldehydes, this compound acts as a skin and eye irritant. The precursor (POCl₃) used in synthesis is highly corrosive and water-reactive.
- Storage: Store under an inert atmosphere (Argon/Nitrogen) at 2-8°C to prevent autoxidation to the benzoic acid.
- Disposal: Dispose of as hazardous organic waste. Neutralize Vilsmeier waste carefully due to potential POCl₃ residues.

References

- Patent Reference for Compound Existence
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- General Vilsmeier-Haack Protocol
 - Meth-Cohn, O., & Stanforth, S. P. (1991). The Vilsmeier–Haack Reaction. Comprehensive Organic Synthesis, 2, 777-794.
 - [\[5\]](#)[\[6\]](#)
- Synthesis of Related Quinone Precursors

- Rhodium Archive.[7] Methylated PEA benzaldehyde precursors. (Discusses the synthesis of isomeric 2,5-dimethoxy-3,6-dimethylbenzaldehyde and related formylation strategies).

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